

Structural Elucidation of (S)-Imidazolelactic Acid: A Technical Overview

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Compound of Interest

Compound Name: (S)-2-hydroxy-3-(1H-imidazol-4-yl)propanoic acid

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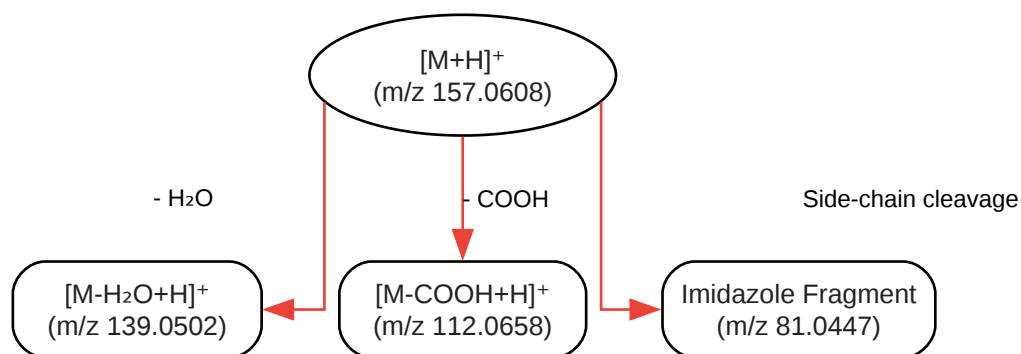
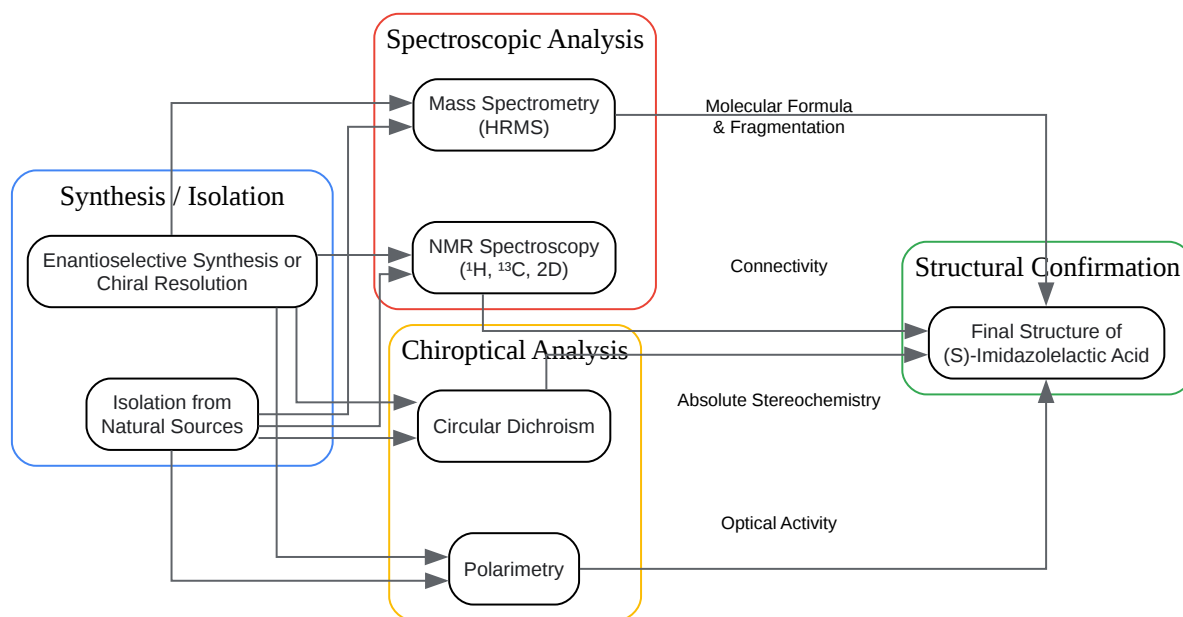
(S)-Imidazolelactic acid, a metabolite of the essential amino acid L-histidine, is a molecule of significant interest in various biological and pathological processes. Its accurate structural characterization is paramount for understanding its function and for its potential applications in drug development and diagnostics. This technical guide provides a comprehensive overview of the analytical techniques and methodologies required for the complete structural elucidation of (S)-imidazolelactic acid, including its absolute stereochemistry.

While a single comprehensive repository of all experimental data for the structural elucidation of (S)-imidazolelactic acid is not readily available in the published literature, this guide synthesizes the general principles and expected analytical outcomes based on the known structure and related compounds. The data presented herein is a composite representation derived from typical values for similar molecular structures and should be confirmed by experimental analysis.

Molecular Structure and Properties

(S)-Imidazolelactic acid, systematically named (S)-2-hydroxy-3-(1H-imidazol-5-yl)propanoic acid, possesses the chemical formula $C_6H_8N_2O_3$ and a molecular weight of 156.14 g/mol. The molecule features a hydroxyl group, a carboxylic acid, and an imidazole ring, with a single chiral center at the C2 position of the propanoic acid chain, conferring it optical activity.

Workflow for Structural Elucidation of (S)-Imidazolelactic Acid



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- To cite this document: BenchChem. [Structural Elucidation of (S)-Imidazolelactic Acid: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b084035#structural-elucidation-of-s-imidazolelactic-acid\]](https://www.benchchem.com/product/b084035#structural-elucidation-of-s-imidazolelactic-acid)

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